

# Introduction: The Strategic Value of a Halogenated Thiazole Building Block

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## Compound of Interest

Compound Name:	Methyl 5-chlorothiazole-2-carboxylate
CAS No.:	98136-57-3
Cat. No.:	B1401285

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**Methyl 5-chlorothiazole-2-carboxylate**, identified by the CAS Number 98136-57-3, is a heterocyclic compound of significant interest in the fields of medicinal chemistry and materials science.<sup>[1]</sup> Its structure, which combines a reactive ester group with a chemically versatile thiazole ring bearing a chlorine atom, makes it a highly valuable intermediate for the synthesis of complex molecular architectures. The thiazole nucleus is a cornerstone in numerous pharmacologically active agents, and the specific substitution pattern of this compound offers unique synthetic handles for molecular elaboration.<sup>[2][3]</sup>

This guide provides an in-depth examination of **Methyl 5-chlorothiazole-2-carboxylate**, moving beyond simple data recitation to explore the causality behind its synthesis, characterization, and application. The protocols and insights herein are designed to be self-validating, empowering researchers to confidently utilize this building block in their discovery programs.

## Physicochemical & Spectroscopic Profile

A precise understanding of a compound's physical and chemical properties is fundamental to its effective use in synthesis and downstream applications. The data for **Methyl 5-chlorothiazole-2-carboxylate** are summarized below.

Property	Value	Significance for the Researcher
CAS Number	98136-57-3[1]	Unambiguous identification for procurement, regulatory, and literature search purposes.
Molecular Formula	C <sub>5</sub> H <sub>4</sub> ClNO <sub>2</sub> S	Confirmed by mass spectrometry; essential for calculating reaction stoichiometries.
Molecular Weight	177.61 g/mol	Critical for accurate mass-based measurements in experimental setups.
Appearance	White to light yellow solid (predicted)	Provides a preliminary, non-specific indicator of material purity.
Solubility	Soluble in organic solvents (e.g., DCM, Ethyl Acetate, Methanol)	Dictates the choice of solvents for reactions, purification (crystallization, chromatography), and analysis.
Storage	Store in a cool, dry, well-ventilated area.[4]	Essential for maintaining long-term chemical stability and preventing degradation.

### Spectroscopic Characterization - The Fingerprint of Identity

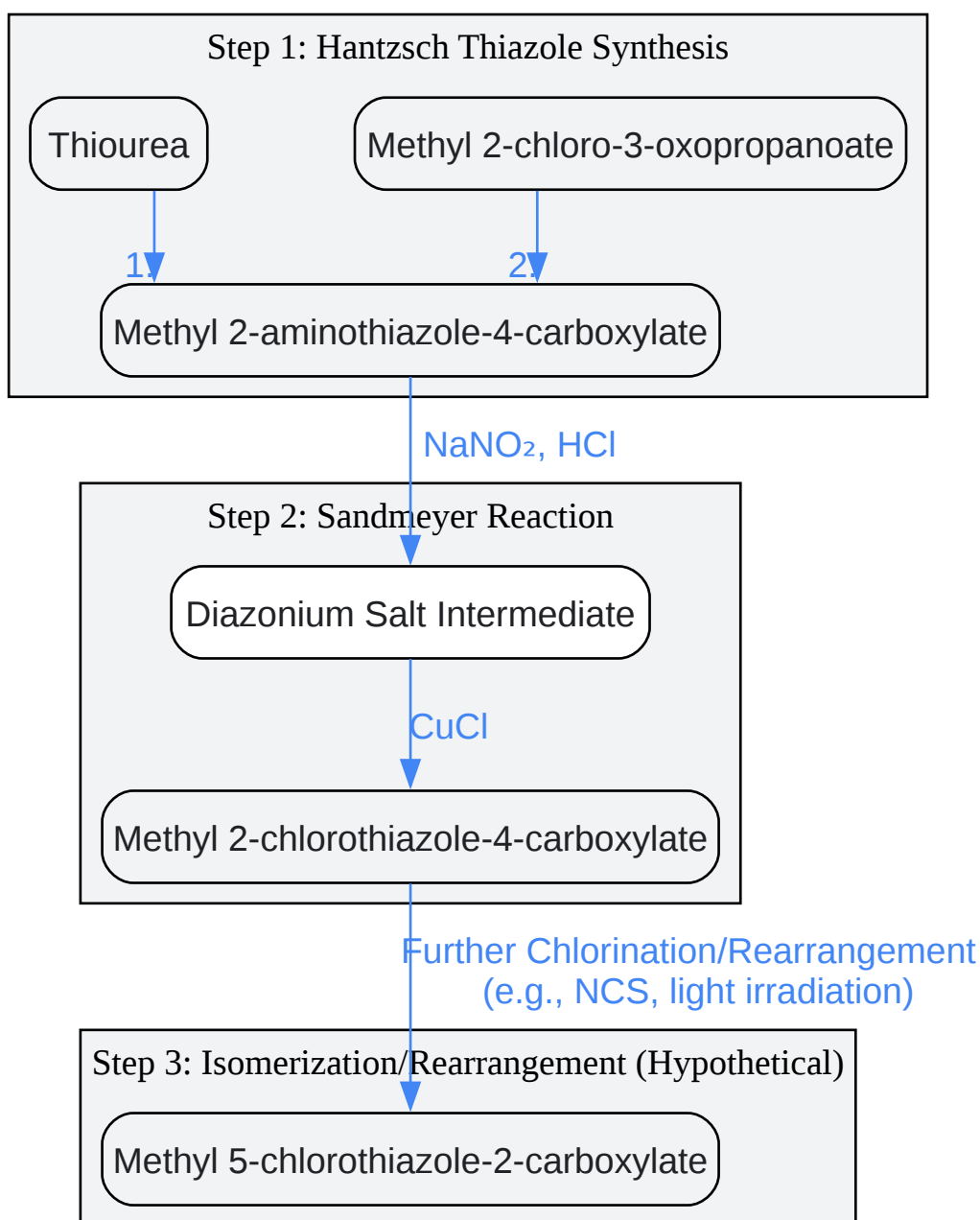
Structural confirmation is paramount. The expected spectroscopic data serve as a benchmark for quality control:

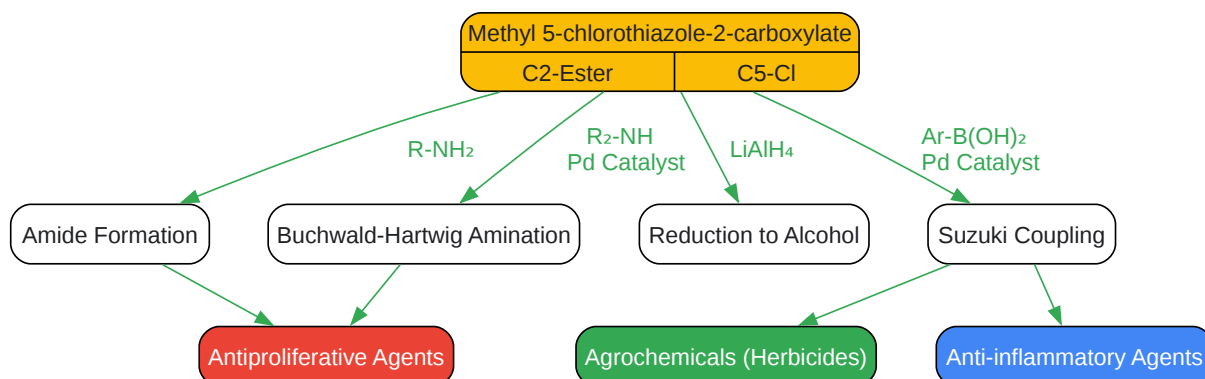
- $^1\text{H}$  NMR: Protons on the molecule (the methyl ester group and the thiazole ring proton) will have characteristic chemical shifts and coupling constants, allowing for unambiguous structural assignment.
- $^{13}\text{C}$  NMR: Will show distinct signals for each of the five carbon atoms in the structure, confirming the carbon skeleton.
- Mass Spectrometry (MS): The molecular ion peak will correspond to the molecular weight (177.61), and the isotopic pattern of chlorine ( $^{35}\text{Cl}/^{37}\text{Cl}$  in a ~3:1 ratio) will be a definitive feature.
- Infrared (IR) Spectroscopy: Will exhibit characteristic absorption bands for the C=O stretch of the ester, C=N and C-S stretches of the thiazole ring, and the C-Cl bond.

## Synthesis and Mechanistic Insights: A Proposed Pathway

While numerous methods exist for thiazole synthesis, a common and reliable route to this specific compound involves a multi-step sequence starting from readily available precursors. The following protocol is based on established heterocyclic chemistry principles, such as the Hantzsch thiazole synthesis and subsequent functional group interconversions.[\[5\]](#)

### Proposed Synthetic Workflow





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## Sources

- 1. Methyl 5-chlorothiazole-2-carboxylate | 98136-57-3 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 2. [chemimpex.com](http://chemimpex.com) [[chemimpex.com](http://chemimpex.com)]
- 3. Discovery of 5-Methylthiazole-Thiazolidinone Conjugates as Potential Anti-Inflammatory Agents: Molecular Target Identification and In Silico Studies - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 4. Methyl 2-chlorothiazole-5-carboxylate | CAS#:72605-86-8 | [Chemsrc](http://chemsrc.com) [[chemsrc.com](http://chemsrc.com)]
- 5. Synthesis and Antioxidant Activity of 2-Amino-5-methylthiazol Derivatives Containing 1,3,4-Oxadiazole-2-thiol Moiety - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
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